

Technical Support Center: (R)-Terazosin for In Vivo Research

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Compound of Interest

Compound Name: (R)-Terazosin

Cat. No.: B1165983

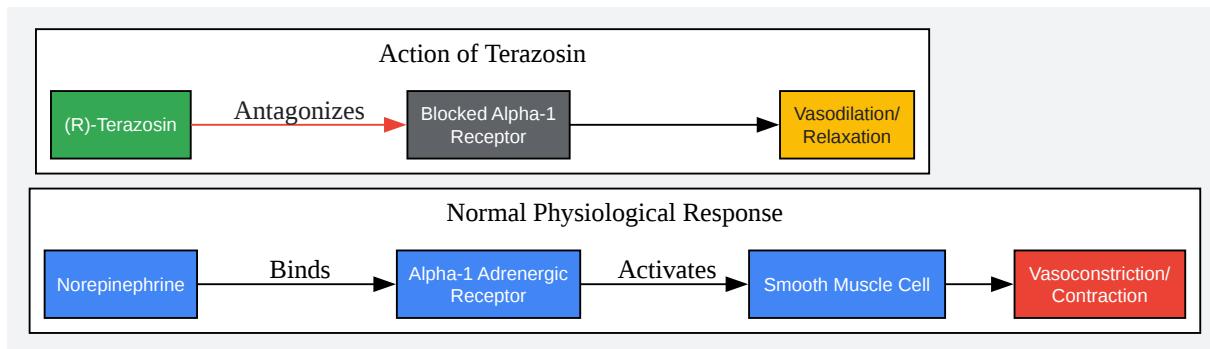
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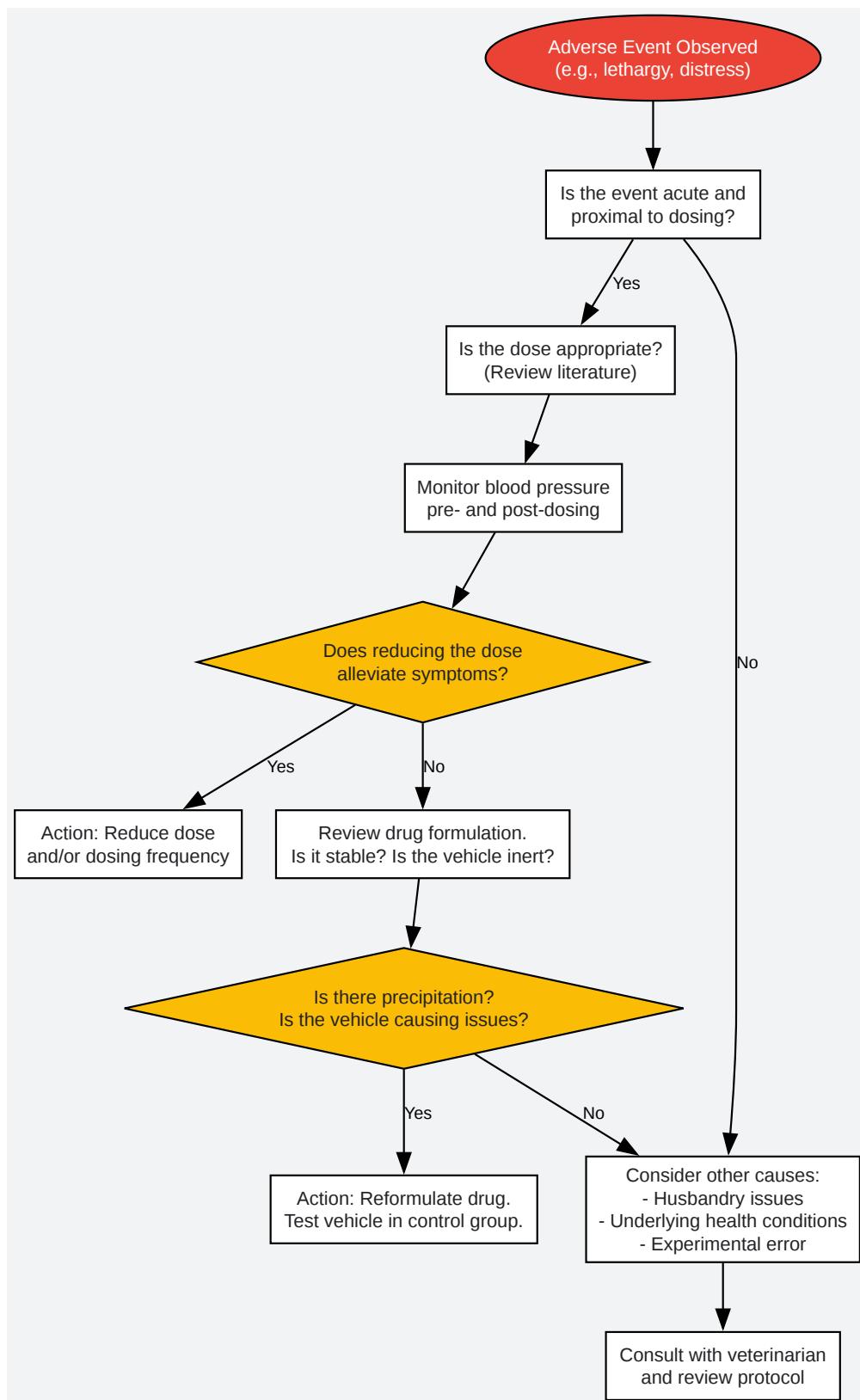
This guide provides troubleshooting advice, frequently asked questions (FAQs), and standardized protocols for the use of **(R)-Terazosin** in long-term in vivo experiments.

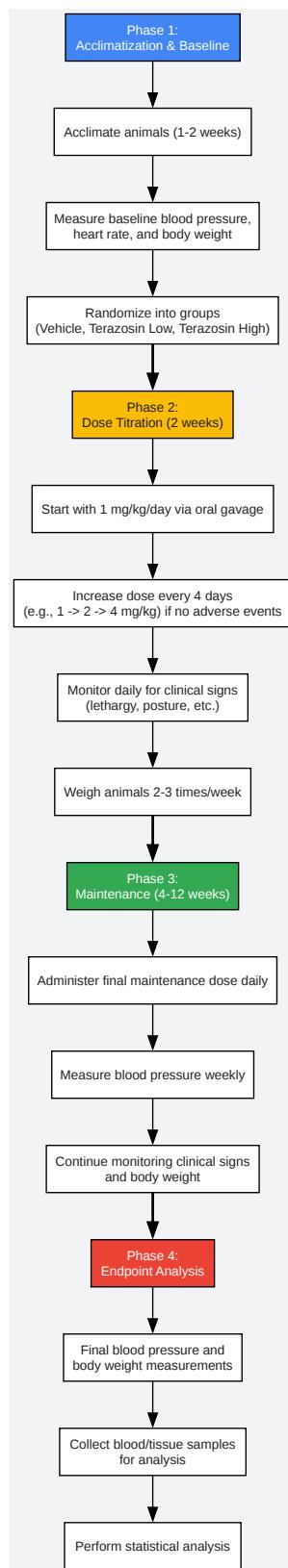
Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for Terazosin?

A1: Terazosin is a selective, long-acting alpha-1 adrenergic receptor antagonist.^[1] Its primary mechanism involves blocking the action of norepinephrine on alpha-1 adrenoceptors located on the smooth muscle of blood vessels and the prostate gland.^{[2][3]} This blockade prevents sympathetic nervous stimulation, leading to the relaxation of these smooth muscles.^[3] In the vasculature, this results in vasodilation and a decrease in peripheral resistance, which lowers blood pressure.^[3]





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References

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